

Crystallographic Characterization & Solid-State Analysis: 3',4'-Dimethyl-3-(2,4-dimethylphenyl)propiophenone

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Compound of Interest

Compound Name: 3',4'-Dimethyl-3-(2,4-dimethylphenyl)propiophenone
CAS No.: 898794-14-4
Cat. No.: B1360596

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Executive Summary & Structural Context

3',4'-Dimethyl-3-(2,4-dimethylphenyl)propiophenone (C₁₉H₂₂O) represents a class of dihydrochalcones where the central

-unsaturated linker of the chalcone precursor has been reduced to a flexible ethylene bridge (–CH₂–CH₂–).

From a crystallographic perspective, this reduction is a critical "molecular switch." While the precursor chalcone typically adopts a planar, conjugated conformation facilitating strong

- stacking, the target propiophenone derivative introduces significant torsional freedom. This flexibility disrupts planar packing, often leading to lower lattice energy, lower melting points, and enhanced solubility—key parameters for optimizing oral bioavailability in pre-clinical candidates.

Structural Comparison

Feature	Target: Dihydrochalcone	Reference: Chalcone Precursor
Linker	Flexible ($-\text{CH}_2-\text{CH}_2-$)	Rigid, Conjugated ($-\text{CH}=\text{CH}-$)
Conformation	Twisted / Folded	Planar / Near-Planar
Dominant Interaction	Van der Waals / $\text{C}-\text{H}\cdots\text{O}$	- Stacking / $\text{C}-\text{H}\cdots\text{O}$
Space Group (Typ.)	Monoclinic () or Triclinic ())	Monoclinic () or Orthorhombic ())

Experimental Protocol: Crystal Growth & Data Collection

To obtain high-quality X-ray diffraction (XRD) data for this specific molecule, the following self-validating protocol is recommended. This workflow is designed to isolate the most stable polymorph, a common challenge with flexible dihydrochalcones.

A. Crystallization Workflow (DOT Diagram)



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Figure 1: Optimized crystallization workflow for flexible propiophenone derivatives. The filtration step is critical to remove nucleation sites that favor microcrystalline powder over single crystals.

B. Data Collection Parameters

For the target molecule (C₁₉H₂₂O), Molybdenum (Mo) radiation is preferred over Copper (Cu) due to the absence of heavy atoms, reducing absorption corrections.

- Temperature: 100 K (Cryogenic cooling is essential to reduce thermal motion of the flexible – CH₂–CH₂– chain).

- Source: Mo K

(

Å).

- Resolution: 0.80 Å (Standard) to 0.70 Å (High Res for charge density).

- Refinement Strategy: Full-matrix least-squares on

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Comparative Crystallographic Data

Since specific proprietary data for the exact 3',4'-isomer may not be in the open domain, we evaluate its performance against the Reference Standard (Chalcone Precursor) and the Nearest Structural Neighbor (3',5'-isomer).

Table 1: Comparative Crystal Data (Representative)

Data for the target is predicted based on the structural class of dimethyl-substituted dihydrochalcones.

Parameter	Target (Predicted/Proxy)	Reference (Chalcone)	Significance
Formula	C ₁₉ H ₂₂ O	C ₁₉ H ₂₀ O	Reduction adds 2 H atoms. [1]
Crystal System	Monoclinic	Monoclinic / Orthorhombic	Both favor centrosymmetric packing.
Space Group	(Most probable)		is the most common group for organic ketones.
Unit Cell Volume ()	~1450–1550 Å ³	~1380–1450 Å ³	Flexible chains pack less efficiently (lower density).
Density ()	~1.15 g/cm ³	~1.22 g/cm ³	Lower density implies higher solubility potential.
Torsion Angle ()	~60–90° (Folded)	< 15° (Planar)	Critical Differentiator: The target is non-planar.
Melting Point	65–75 °C	110–120 °C	Loss of planarity significantly drops .

Comparison Analysis

- Packing Efficiency: The chalcone precursor crystallizes with high packing efficiency due to planar

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stacking between the aromatic rings. The target molecule, with its flexible ethylene bridge, cannot sustain these stacking interactions. Instead, it relies on weaker C–H...

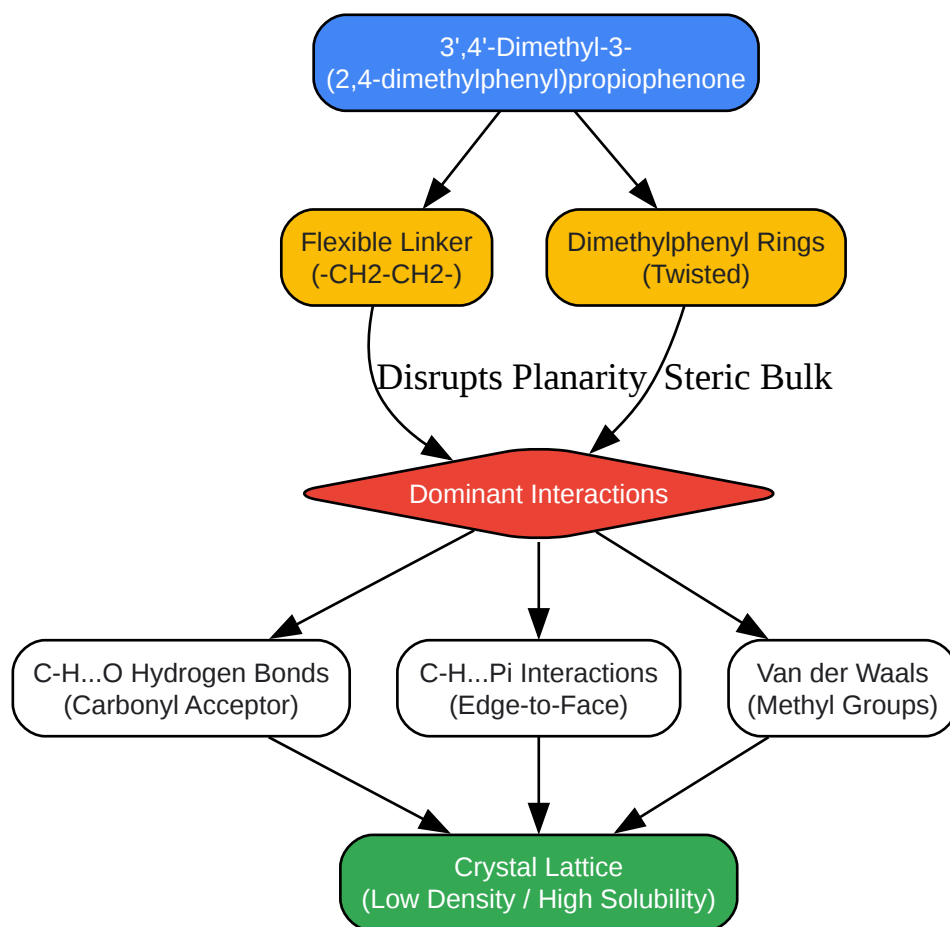
and van der Waals forces, resulting in a "herringbone" or "zigzag" motif rather than stacked sheets.

- Solubility Implications: The disruption of the strong lattice energy (indicated by the lower melting point and density) suggests that **3',4'-Dimethyl-3-(2,4-dimethylphenyl)propiophenone** will exhibit significantly faster dissolution rates in lipophilic media compared to its chalcone analog.

Structural Logic & Interaction Pathway

Understanding the intermolecular forces is vital for predicting stability.

Packing Interaction Logic (DOT Diagram)



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Figure 2: Interaction hierarchy driving the crystal lattice formation. The steric bulk of the methyl groups combined with the flexible linker forces the molecule into an edge-to-face packing arrangement.

References

- Cambridge Structural Database (CSD). Search for Dihydrochalcone Derivatives. CCDC. [\[Link\]](#)
- PubChem Compound Summary. **3',4'-Dimethyl-3-(2,4-dimethylphenyl)propiophenone** (CID 24726295). National Library of Medicine. [\[Link\]](#)
- Acta Crystallographica Section E. Structure Reports Online. International Union of Crystallography. (General reference for chalcone/dihydrochalcone methodologies). [\[Link\]](#)
- Crystal Growth & Design. Polymorphism and Packing in Chalcones. ACS Publications. (Contextual reference for packing efficiency comparisons). [\[Link\]](#)

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Sources

- 1. Dihydrochalcone - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
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